

Perfluorotetradecanoic acid sources contamination landfills biosolids

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Compound Focus: Perfluorotetradecanoic acid

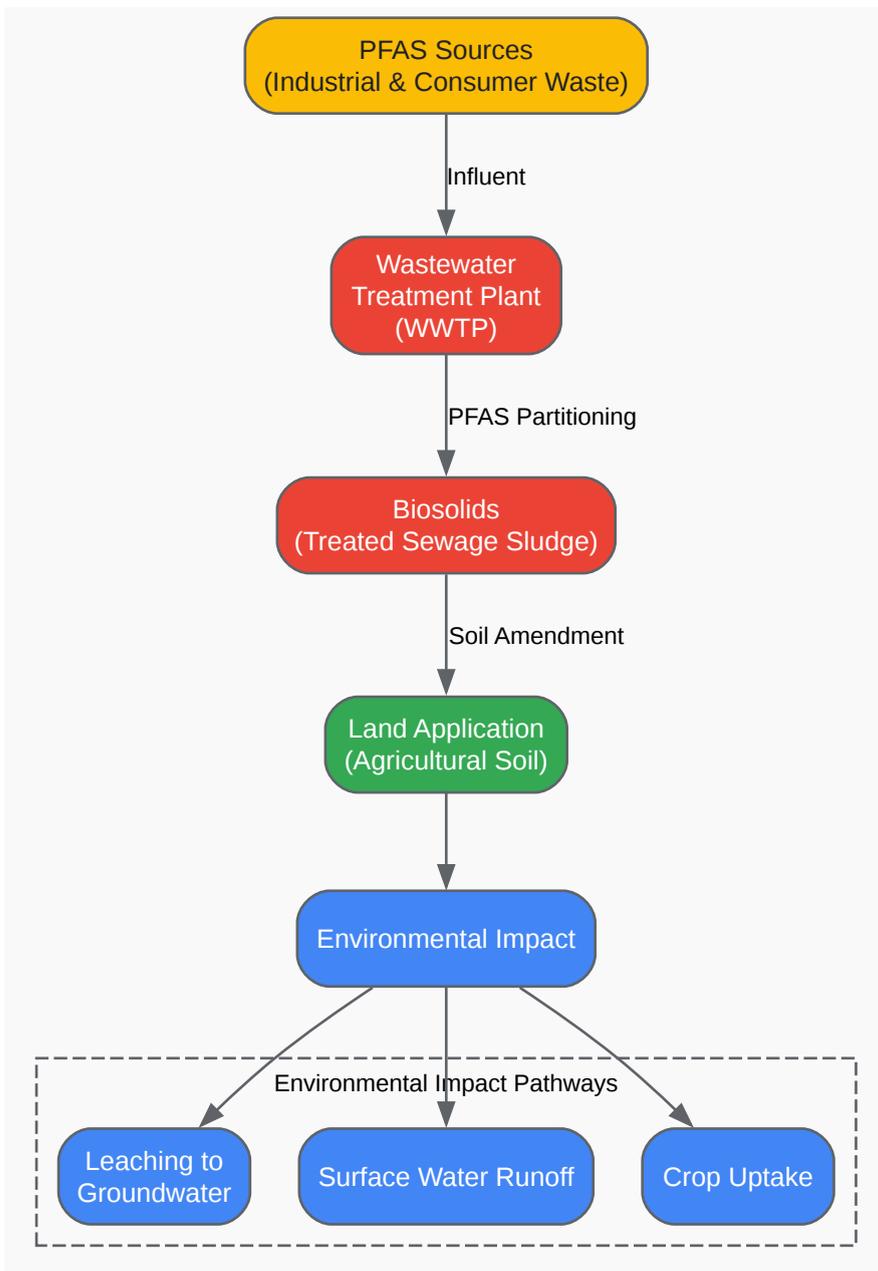
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Contamination Pathway: From Waste to Land

The diagram below illustrates the primary pathway through which PFAS, including long-chain compounds like PFTeD, enter the environment via biosolids.



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PFAS contamination pathway from sources to environmental impact via biosolids

Quantitative Data on PFAS in Soils and Biosolids

While PFTeD is not singled out, recent field studies provide concentration ranges for total PFAS and specific regulated compounds, offering a quantitative perspective on contamination levels.

Table 1: PFAS Concentrations in Biosolids-Amended Agricultural Soils (from 10 Northeastern US Farms)

Matrix / Sample Type	Σ PFAS Concentration Range (ng/g, dry weight)	Key PFAS Compounds Detected	Context and Comparison
Biosolids-Treated Soils (Surface)	Σ 40PFAS: 1.0 to ~98 ng/g [1] [2]	PFOA, PFOS, various PFCAs & PFSAAs	Concentrations significantly higher than controls; varies with biosolids source and soil properties [1]
Control Soils (No Biosolids)	Σ 40PFAS: ~1.0 ng/g [1]	Primarily PFOS	Background levels for comparison [1]
Reference (Global Background)	Σ 32PFAS: 0.05 to 15 ng/g [1]	Varies	Soils from 62 global locations, including Antarctica [1]

Table 2: Examples of State Regulatory Limits for PFOS and PFOA in Biosolids (as of 2025)

State	Regulatory Action Level(s)	Consequence
Michigan [3]	20 μ g/kg (Trigger); 100 μ g/kg (Prohibition)	Landowner notification and reduced application rate at trigger level; no land application above prohibition level.
Minnesota [3] [4]	20 μ g/kg (Action); 50 μ g/kg (Action); 125 μ g/kg (Prohibition)	Tiered responses: reporting, source reduction, reduced application rates, and eventual prohibition.
New York [3]	20 μ g/kg (Trigger); 50 μ g/kg (Prohibition)	Additional sampling required at trigger level; no land application above prohibition level.
Maryland [3]	>20 μ g/kg; >100 μ g/kg (Recommended Actions)	Recommends reduced application rate and mitigation strategies; suggests ceasing application at higher levels.

Analytical Methods and Experimental Protocol

For consistent and reliable data, the **U.S. EPA Method 1633** is the benchmark for analyzing PFAS in environmental solid samples, including biosolids and soil [5] [3].

Key Protocol Details:

- **Analytes:** Measures 40 different PFAS compounds, including perfluoroalkyl carboxylic acids (PFCAs like PFOA) and perfluoroalkyl sulfonic acids (PFSAs like PFOS). While PFTeD is a C14 PFCA and falls within the scope of compounds this method can target, its specific inclusion in the standard list should be verified with the latest version of the method [1] [3].
- **Sample Preparation:**
 - **Container:** 125 mL HDPE container (must not have a PTFE liner) [3].
 - **Preservation & Holding Time:** Samples must be refrigerated at $\leq 6^{\circ}\text{C}$ and shipped to the lab within 48 hours of collection. The holding time for regulated analytes like PFOA and PFOS is 90 days [3].
 - **Extraction & Analysis:** The method includes specific sample extraction protocols for solid matrices like biosolids. Analysis is typically performed using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) [3].
- **Reporting:** Results are reported on a dry weight basis (e.g., $\mu\text{g}/\text{kg}$ or ng/g), requiring determination of the sample's percent solids [3].

Regulatory and Scientific Context

- **Federal Activity:** The EPA released a **Draft Sewage Sludge Risk Assessment for PFOA and PFOS** in January 2025. This assessment indicates potential human health risks from land application of biosolids even at very low concentrations (e.g., $1 \mu\text{g}/\text{kg}$ of PFOS), signaling potential future federal regulations [6] [3].
- **State-Level Action:** In the absence of federal regulations, many states have implemented their own monitoring programs and action levels, creating a complex regulatory landscape [1] [3]. Some, like Maine, have banned the land application of biosolids altogether [1] [3].
- **Transformation in Environment:** Studies note that while PFAS "precursors" are present in biosolids, they can undergo biotransformation in soil into terminal products like PFOA and PFOS, contributing to long-term persistence [1] [2].

Knowledge Gaps and Research Directions

Your whitepaper should acknowledge that while the pathway for PFAS is established, specific data on PFTeD is limited. Future research should:

- **Focus on Long-Chain PFCAs:** Specifically quantify the presence and behavior of PFTeD and other long-chain compounds in the biosolids-to-soil pathway.
- **Investigate Precursors:** Study the transformation of precursors into PFTeD in environmental matrices.
- **Assess Mobility and Bioaccumulation:** Evaluate the leaching potential and bioaccumulation factors specific to PFTeD, which may differ from shorter-chain and more commonly studied compounds.

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